

# Acequinocyl-d25 supplier and availability for research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acequinocyl-d25

Cat. No.: B10856107

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## Acequinocyl-d25: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an in-depth overview of **Acequinocyl-d25**, a deuterated analog of the acaricide Acequinocyl. This document details its availability from various suppliers, provides a generalized experimental protocol for its use as an internal standard, and illustrates its mechanism of action through a signaling pathway diagram.

Acequinocyl is a naphthoquinone derivative that functions as a potent inhibitor of the mitochondrial electron transport chain at Complex III.<sup>[1]</sup> Its deuterated form, **Acequinocyl-d25**, serves as an invaluable internal standard for quantitative analysis of the parent compound in various matrices using mass spectrometry-based methods like gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).<sup>[2]</sup> The stable isotope label ensures accurate quantification by compensating for matrix effects and variations in sample preparation and instrument response.

## Supplier and Availability of Acequinocyl-d25

For research purposes, **Acequinocyl-d25** is available from a number of specialized chemical suppliers. The table below summarizes the offerings from several key vendors, providing a comparative overview of their products. Researchers are advised to contact the suppliers directly for the most current pricing and availability information.

Supplier	Catalog Number	Purity/Isotopic Enrichment	Available Unit Sizes	CAS Number	Additional Information
Clinivex	RCLST206031	Not specified	0.5 mg, 2.5 mg, 5 mg	2469735-25-7	Shipped at room temperature. For research and development purposes only.[1]
Cayman Chemical	39589	≥99% deuterated forms (d1-d25)	500 µg	2469735-25-7	Intended for use as an internal standard for GC- or LC-MS.[2]
Biomol	Cay39589-500	>99% deuterated forms (d1-d25)	500 µg	2469735-25-7	Distributed for Cayman Chemical.
LGC Standards	Not specified	Not specified	Not specified	2469735-25-7	Analytical standard for environmental testing.
Clearsynth	CS-T-93928	Not specified	Available on request (custom synthesis)	2469735-25-7	Pricing and lead time provided upon request.
Sigma-Aldrich (PESTANAL®)	32527-50MG	Analytical Standard	50 mg	57960-19-7 (unlabeled)	Note: This is for the non-deuterated Acequinocyl standard.

Price listed  
as \$126.00  
for 50mg  
(web-only  
promotion).

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## Experimental Protocol: Quantification of Acequinocyl using Acequinocyl-d25 as an Internal Standard

The following is a generalized protocol for the analysis of Acequinocyl in a given matrix (e.g., agricultural products, environmental samples) using **Acequinocyl-d25** as an internal standard with LC-MS/MS. This protocol is based on established methods for pesticide residue analysis and should be optimized for the specific matrix and instrumentation used.

### 1. Standard Preparation:

- **Stock Solutions:** Prepare individual stock solutions of Acequinocyl and **Acequinocyl-d25** in a suitable organic solvent (e.g., acetonitrile, methanol) at a concentration of 1 mg/mL.
- **Working Standards:** Prepare a series of working standard solutions containing a fixed concentration of **Acequinocyl-d25** and varying concentrations of Acequinocyl to create a calibration curve. The concentration range for the calibration curve should bracket the expected concentration of Acequinocyl in the samples.

### 2. Sample Preparation (Illustrative Example for a Solid Matrix):

- **Extraction:** Homogenize a known weight of the sample material. Extract the homogenized sample with an appropriate volume of solvent (e.g., acetonitrile) using techniques such as shaking, vortexing, or sonication.
- **Internal Standard Spiking:** Prior to extraction, spike the sample with a known amount of the **Acequinocyl-d25** internal standard solution.
- **Centrifugation and Cleanup:** Centrifuge the extract to pellet solid debris. The supernatant may require a cleanup step, such as solid-phase extraction (SPE) or dispersive solid-phase

extraction (d-SPE), to remove interfering matrix components.

- Final Extract: Evaporate the cleaned-up extract to dryness under a gentle stream of nitrogen and reconstitute in a suitable solvent for LC-MS/MS analysis.

### 3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
  - Column: A C18 reversed-phase column is typically used.
  - Mobile Phase: A gradient elution with water and an organic solvent (e.g., methanol or acetonitrile), both typically containing a small amount of an additive like formic acid or ammonium formate to improve ionization.
  - Injection Volume: Typically 1-10  $\mu\text{L}$ .
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is commonly used.
  - Detection Mode: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity.
  - MRM Transitions:
    - Monitor at least two specific precursor-to-product ion transitions for both Acequinocyl and **Acequinocyl-d25**. The transition with the highest intensity is typically used for quantification, while the second transition serves for confirmation.
    - The exact  $m/z$  values for the precursor and product ions will depend on the adduct formed (e.g.,  $[\text{M}+\text{H}]^+$ ,  $[\text{M}+\text{Na}]^+$ ).

### 4. Data Analysis:

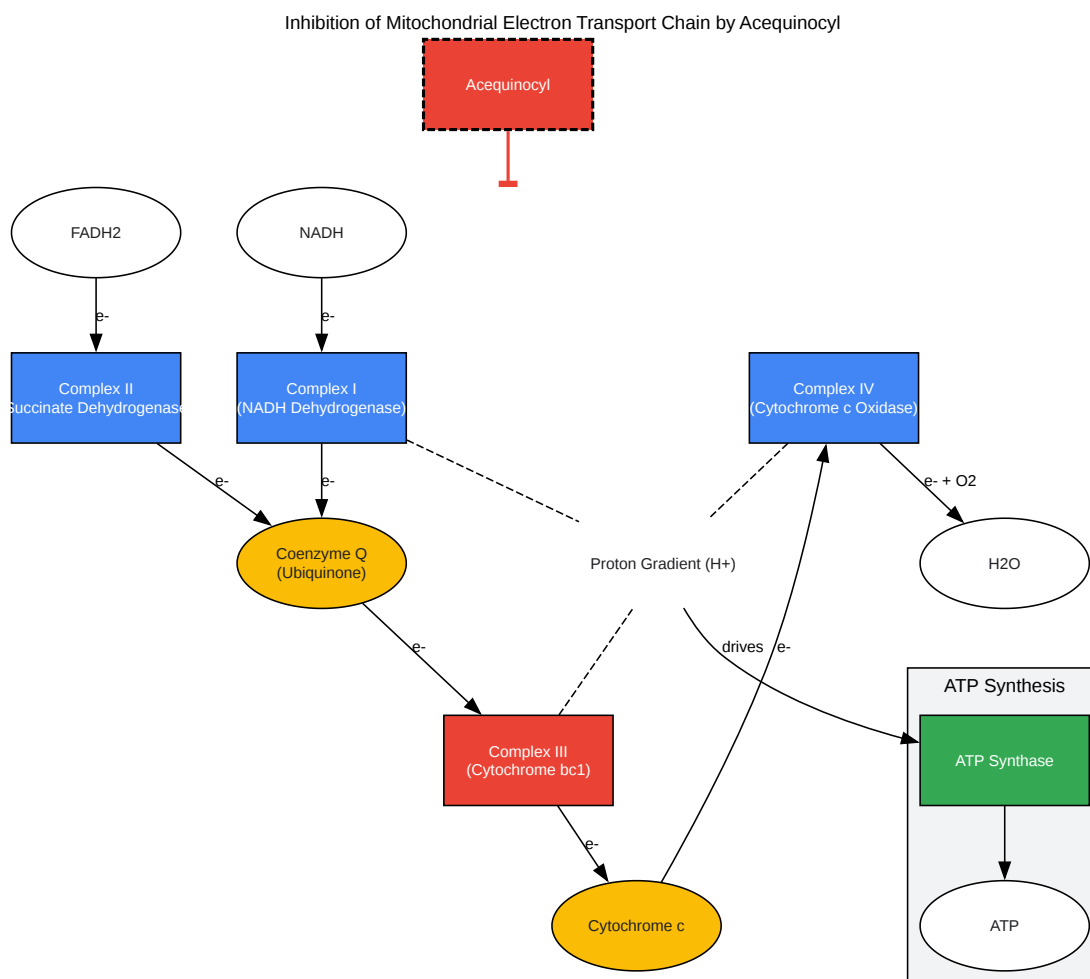
- Quantification: Calculate the ratio of the peak area of the analyte (Acequinocyl) to the peak area of the internal standard (**Acequinocyl-d25**).

- **Calibration Curve:** Plot the peak area ratio against the concentration of the analyte in the working standards to generate a calibration curve.
- **Concentration Determination:** Determine the concentration of Acequinocyl in the samples by interpolating their peak area ratios from the calibration curve.

## Mechanism of Action: Inhibition of Mitochondrial Complex III

Acequinocyl exerts its acaricidal effect by inhibiting the mitochondrial electron transport chain at Complex III, also known as the cytochrome bc<sub>1</sub> complex. This inhibition disrupts the process of oxidative phosphorylation, leading to a shutdown of ATP synthesis and ultimately causing cell death in the target organism. Acequinocyl specifically targets the Qo site of Complex III, acting as an antagonist to ubiquinone.

Below is a diagram illustrating the inhibition of the mitochondrial electron transport chain by Acequinocyl.



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Caption: Acequinocyl inhibits Complex III of the mitochondrial electron transport chain.

This guide provides a foundational understanding of **Acequinocyl-d25** for research applications. For specific experimental design and execution, it is crucial to consult detailed analytical methods and the technical documentation provided by the respective suppliers.

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## References

- 1. theclinivex.com [theclinivex.com]
- 2. caymanchem.com [caymanchem.com]
- To cite this document: BenchChem. [Acequinocyl-d25 supplier and availability for research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10856107#acequinocyl-d25-supplier-and-availability-for-research]

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